

# A Technical Guide to Cesium Iodate for Scientific and Development Applications

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## Compound of Interest

Compound Name: Cesium iodate

CAS No.: 13454-81-4

Cat. No.: B079846

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Authored for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **Cesium Iodate** ( $\text{CsIO}_3$ ), detailing its chemical and physical properties, synthesis methodologies, and relevant applications. The information is curated to support advanced research and development activities.

## Core Chemical Identifiers

Identifier	Value
CAS Number	13454-81-4[1]
Molecular Formula	$\text{CsIO}_3$ [1]

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Cesium Iodate**, compiled for ease of reference and comparison.

Property	Value	Unit	Notes
Molecular Weight	307.808	g/mol	[1]
Appearance	White crystalline solid	-	[1]
Density	4.66 - 5.28	g/cm <sup>3</sup>	[1][2]
Water Solubility	2.6	g/100 mL	at 24°C[1]
Crystal Structure	Monoclinic, Cubic, Rhombohedral	-	Exhibits polymorphism[1]
Band Gap	4.2	eV	[1]
Ionization Energy	~9.2	eV	[1]

## Experimental Protocols: Synthesis of Cesium Iodate

The synthesis of **Cesium Iodate** can be achieved through several methods. Below is a detailed protocol for a common aqueous reaction method.

### Protocol: Aqueous Reaction of Cesium Carbonate with Iodic Acid

This method relies on the neutralization reaction between a cesium salt and iodic acid to produce **Cesium Iodate**.

Materials:

- Cesium Carbonate (Cs<sub>2</sub>CO<sub>3</sub>)
- Iodic Acid (HIO<sub>3</sub>)
- Deionized Water

Procedure:

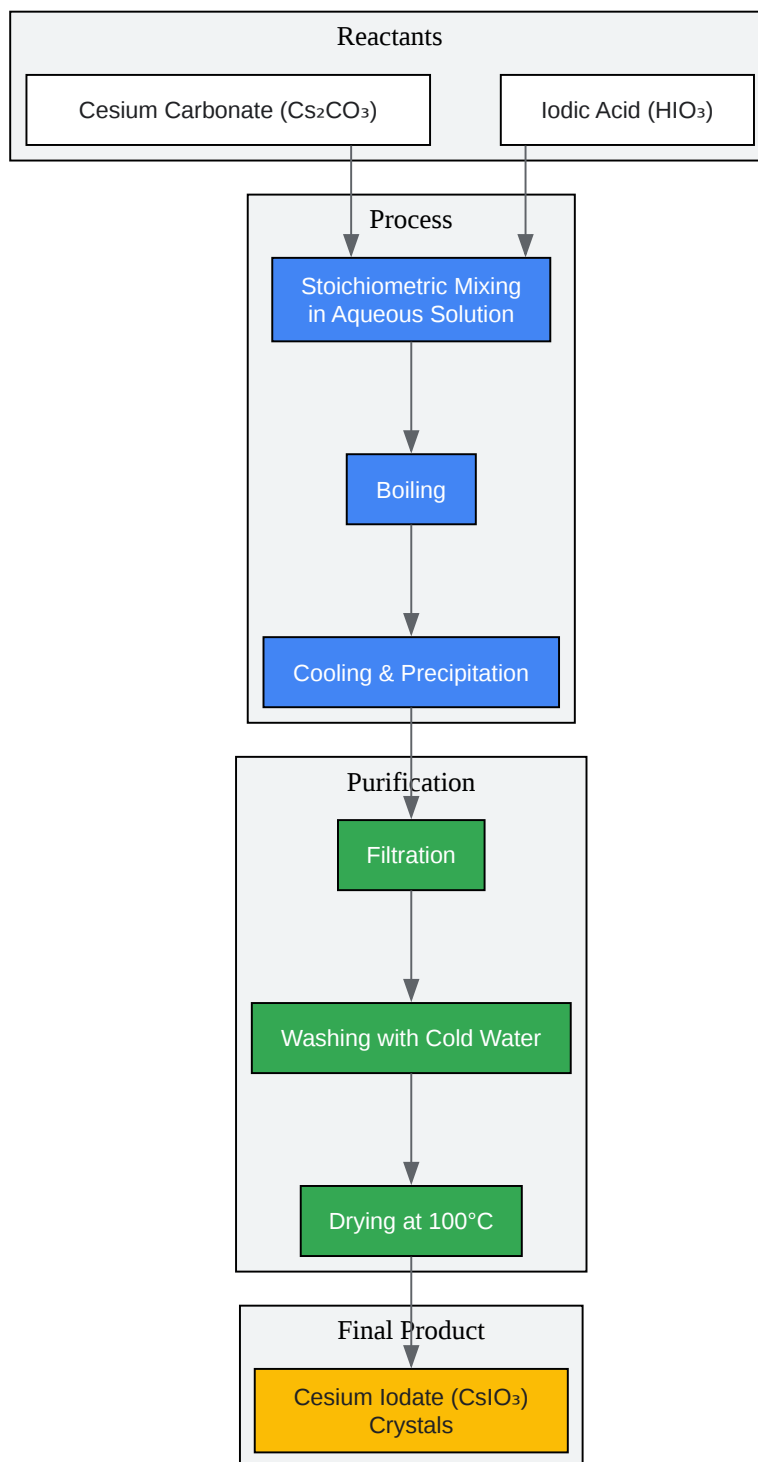
- Prepare separate aqueous solutions of Cesium Carbonate and Iodic Acid.

- Stoichiometrically mix the iodic acid and cesium carbonate solutions.[3]
- Boil the resulting solution to ensure the reaction goes to completion.[3]
- Upon cooling, small cubic crystals of **Cesium Iodate** will precipitate out of the solution.[3]
- Filter the product from the solution.[3]
- Wash the collected crystals with cold deionized water to remove any remaining soluble impurities.[3]
- Press the crystals on filter paper to remove excess water.[3]
- Dry the final product at 100°C.[3]

Alternative Synthesis: A good yield of **cesium iodate** can also be obtained by passing chlorine gas into a hot, concentrated solution containing a mixture of cesium iodide and cesium hydroxide.[3] Additionally, hydrothermal techniques are employed for synthesizing complex **cesium iodate** compounds.[1]

## Visualization of Synthesis Workflow

The following diagram illustrates the logical workflow for the aqueous synthesis of **Cesium Iodate**.



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Aqueous synthesis workflow for **Cesium Iodate**.

## Applications and Relevance to Drug Development

**Cesium Iodate** is a material with significant applications in nonlinear optics due to its large second-harmonic generation (SHG) effects and high laser damage threshold.[1] It also serves as a structural template for synthesizing novel compounds with tailored optical and electrical properties.[1]

While direct applications of **Cesium Iodate** in drug development are not widely documented, the broader class of iodine-containing compounds is highly relevant to the pharmaceutical and medical fields.

- **Medical Imaging:** A related compound, Cesium Iodide (CsI), is extensively used as a scintillator in medical imaging technologies like X-ray detectors and Positron Emission Tomography (PET).[4][5][6][7][8] In these applications, CsI converts X-rays or gamma rays into visible light, which is then detected to form an image.[6][9]
- **Radioiodine Prophylaxis:** Potassium iodate ( $\text{KIO}_3$ ) is used as a prophylaxis against the absorption of radioactive iodine by the thyroid gland in the event of a nuclear incident.[10][11]
- **Drug Delivery Systems:** Recent research has explored the use of nanoparticle-based drug delivery systems loaded with potassium iodide for targeted therapy in anaplastic thyroid cancer, leveraging the thyroid's natural iodine uptake mechanism.[12]

The study of iodates such as **Cesium Iodate** can provide valuable insights for the development of novel materials and agents in these and other related areas of medical science and drug development.

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## References

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